

Unveiling the Synthesis of Cpd-II: A Guide for Researchers

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Compound of Interest

Compound Name: Cpd-II
CAS No.: 152846-72-5
Cat. No.: B117087

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[City, State] – December 7, 2025 – For researchers and scientists in the field of drug development, the laboratory synthesis of novel compounds is a critical step in the discovery pipeline. This document provides detailed application notes and protocols for the generation of **Cpd-II**, a small molecule inhibitor of the mTOR signaling pathway, which has shown promise in preclinical studies. The following information is intended for an audience of trained researchers and scientists in a laboratory setting.

Introduction to Cpd-II

Cpd-II has been identified as a potent and selective inhibitor of the mTOR (mechanistic Target of Rapamycin) signaling pathway. The mTOR pathway is a central regulator of cell growth, proliferation, and metabolism, and its dysregulation is implicated in a variety of diseases, including cancer. **Cpd-II** exerts its inhibitory effects on this pathway, making it a compound of significant interest for further investigation in drug development.

Chemical Identity

Through a comprehensive review of the scientific literature, **Cpd-II**, as described in foundational studies by Wyder et al. (2014), has been identified as a derivative of the 2,4-diamino-quinazoline scaffold. The specific chemical structure is crucial for its biological activity and serves as the basis for the synthesis protocols outlined below.

Experimental Protocols: Laboratory Synthesis of Cpd-II

The following protocols provide a general framework for the synthesis of **Cpd-II**. Researchers should adapt these methods based on available starting materials and laboratory equipment. All procedures should be conducted in a well-ventilated fume hood with appropriate personal protective equipment.

Protocol 1: Synthesis of the 2,4-dichloroquinazoline intermediate

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine 2,4-quinazolinediol with an excess of phosphorus oxychloride (POCl_3).
- **Reflux:** Heat the reaction mixture to reflux and maintain for 4-6 hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- **Work-up:** After completion, carefully quench the reaction by slowly adding the mixture to crushed ice. The resulting precipitate is the 2,4-dichloroquinazoline intermediate.
- **Purification:** Collect the solid by filtration, wash with cold water, and dry under vacuum. The crude product can be further purified by recrystallization from a suitable solvent such as ethanol.

Protocol 2: Synthesis of the N2,N4-disubstituted-2,4-quinazolinedianiline (Cpd-II)

- **Reaction Setup:** Dissolve the 2,4-dichloroquinazoline intermediate in a suitable solvent, such as isopropanol or N,N-dimethylformamide (DMF), in a sealed reaction vessel.

- **Nucleophilic Substitution:** Add the appropriate aniline derivatives (corresponding to the desired substitutions on the quinazoline core of **Cpd-II**) to the solution. The reaction is typically carried out in the presence of a non-nucleophilic base, such as diisopropylethylamine (DIPEA), to scavenge the HCl generated.
- **Heating:** Heat the reaction mixture at a temperature ranging from 80°C to 120°C. Reaction time can vary from 12 to 24 hours. Monitor the reaction progress by TLC or liquid chromatography-mass spectrometry (LC-MS).
- **Work-up:** Upon completion, cool the reaction mixture to room temperature. If a precipitate forms, it can be collected by filtration. Otherwise, the solvent is removed under reduced pressure.
- **Purification:** The crude **Cpd-II** is then purified using column chromatography on silica gel with an appropriate eluent system (e.g., a gradient of ethyl acetate in hexanes) to yield the pure product.

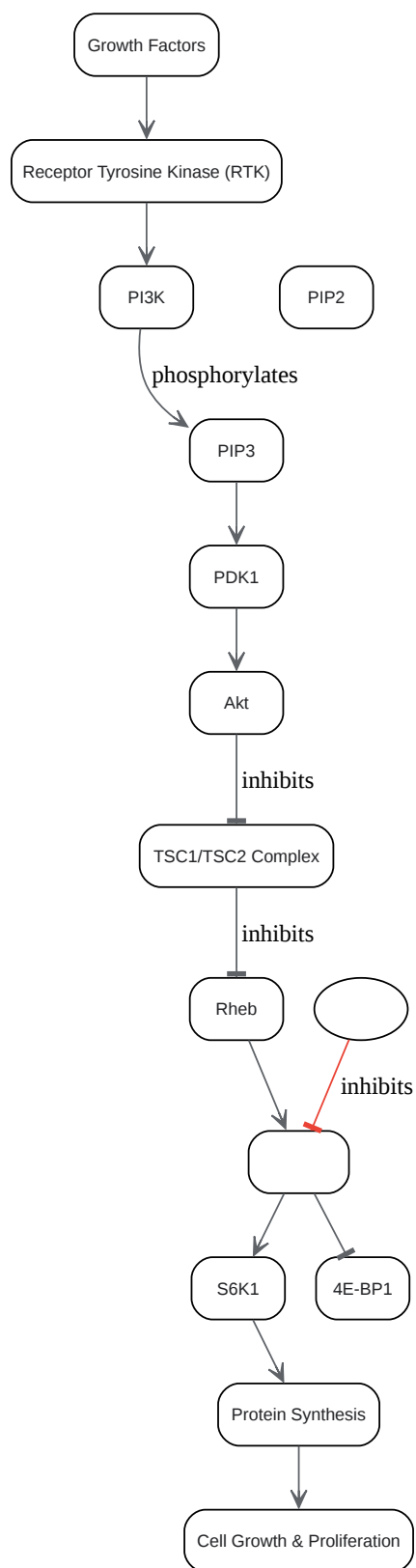
Characterization Data

The synthesized **Cpd-II** should be characterized to confirm its identity and purity. The following table summarizes typical characterization data.

Analysis	Expected Outcome
Mass Spectrometry (MS)	Molecular ion peak corresponding to the calculated mass of Cpd-II.
¹ H NMR Spectroscopy	Peaks with chemical shifts and integration values consistent with the protons in the Cpd-II structure.
¹³ C NMR Spectroscopy	Peaks with chemical shifts corresponding to the carbon atoms in the Cpd-II structure.
High-Performance Liquid Chromatography (HPLC)	A single major peak indicating high purity (typically >95%).

Signaling Pathway and Experimental Workflow

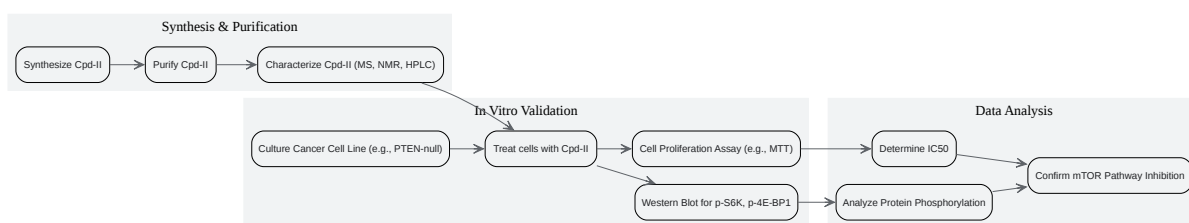
Cpd-II functions by inhibiting the mTOR signaling pathway. The diagram below illustrates the key components of this pathway and the point of inhibition by **Cpd-II**.



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Figure 1: Simplified mTOR Signaling Pathway and **Cpd-II** Inhibition.

An experimental workflow to validate the activity of synthesized **Cpd-II** is outlined below.



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Figure 2: Experimental workflow for the validation of synthesized **Cpd-II**.

Quantitative Data Summary

The following table summarizes key quantitative data for **Cpd-II** based on published literature.

Parameter	Value	Reference
IC ₅₀ (PTEN-null cells)	~1-5 μ M	Wyder et al., 2014
Purity (Post-purification)	>95%	Typical for synthetic compounds
Yield (Final Step)	40-60%	Dependent on specific reaction conditions

Conclusion

The protocols and data presented provide a comprehensive guide for the laboratory synthesis and initial validation of **Cpd-II**. As a promising mTOR inhibitor, the availability of a robust synthesis protocol is essential for enabling further research into its therapeutic potential. Researchers are encouraged to consult the primary literature for more detailed experimental conditions and characterization data.

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